

# An In-depth Technical Guide to 2-Chloro-6-methylpyrazine

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## Compound of Interest

Compound Name: 2-Chloro-6-methylpyrazine

Cat. No.: B130241

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## Introduction

**2-Chloro-6-methylpyrazine** is a substituted pyrazine derivative that serves as a versatile building block in organic synthesis. Its unique electronic and structural properties make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and flavor and fragrance compounds.<sup>[1]</sup> The pyrazine ring, a six-membered aromatic heterocycle with two nitrogen atoms, is a common scaffold in biologically active molecules. The presence of a chlorine atom provides a reactive site for nucleophilic substitution and cross-coupling reactions, while the methyl group influences the molecule's steric and electronic properties. This guide provides a comprehensive overview of the fundamental properties, synthesis, and characterization of **2-Chloro-6-methylpyrazine**.

## Fundamental Properties

A summary of the core physicochemical properties of **2-Chloro-6-methylpyrazine** is presented below. These properties are crucial for its handling, storage, and application in various chemical processes.

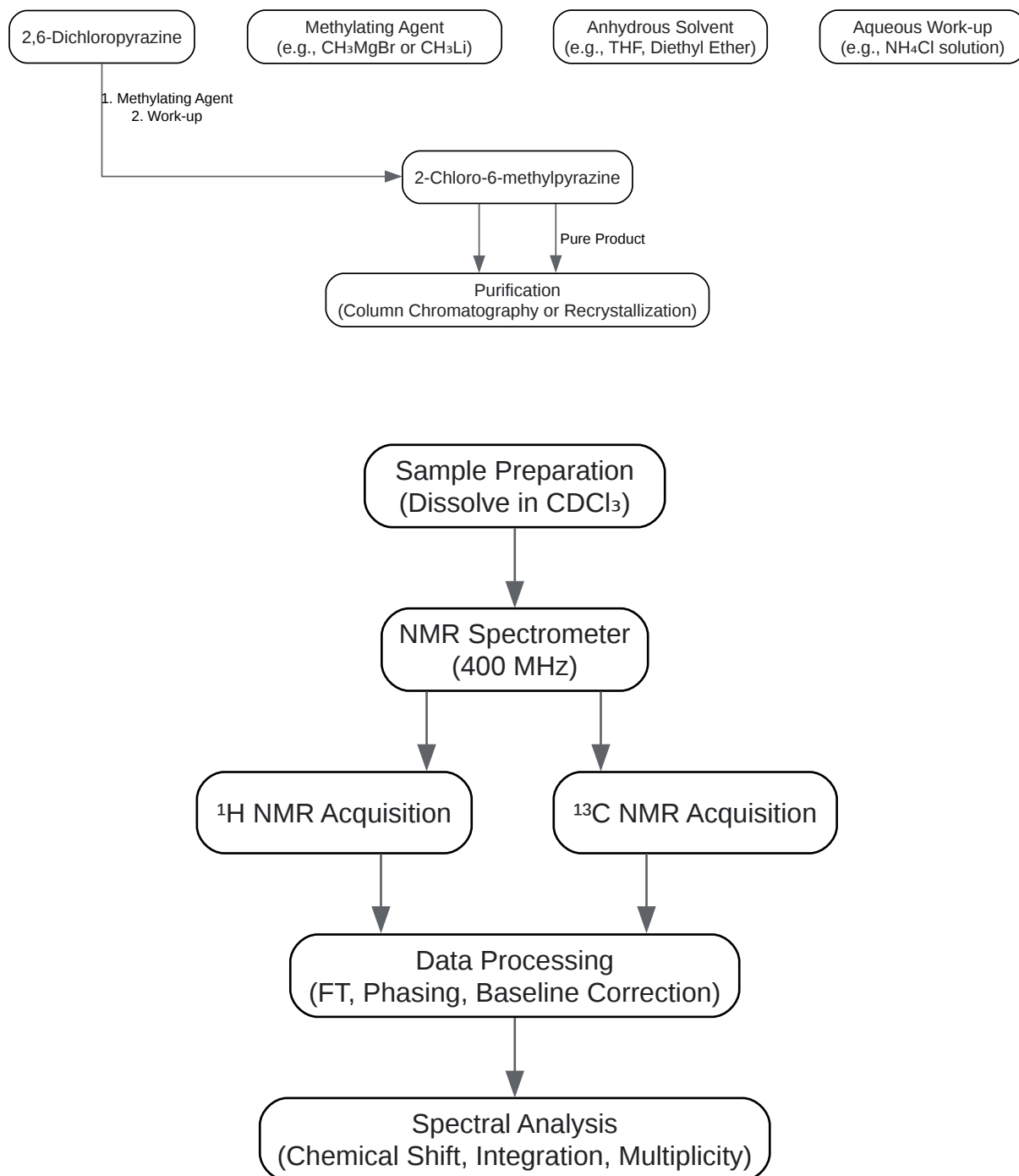
Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub>	
Molecular Weight	128.56 g/mol	
CAS Number	38557-71-0	[2]
Appearance	Colorless to slightly yellow crystal or oily liquid	[1]
Melting Point	18-21 °C (as an oily liquid); 50-54 °C (as a crystalline solid)	[1]
Boiling Point	83 °C @ 35 mmHg	[1]
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol.	[3]
Purity (typical)	≥98% (by GC)	[1]

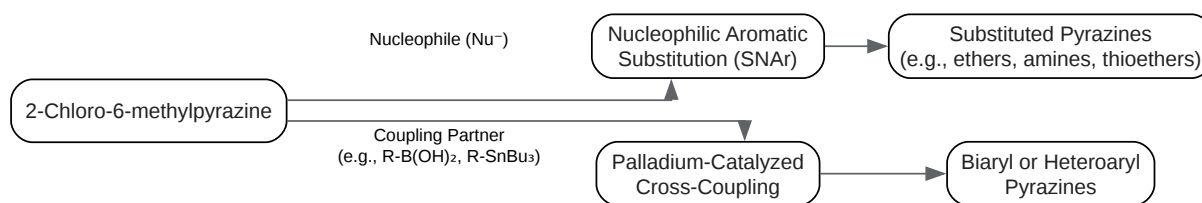
## Synthesis and Purification

While a specific, peer-reviewed synthesis protocol for **2-Chloro-6-methylpyrazine** is not readily available in the searched literature, a plausible and efficient method can be derived from established synthetic routes for analogous pyrazine derivatives. The most common approach involves the nucleophilic aromatic substitution (S<sub>N</sub>Ar) on a more substituted pyrazine precursor.

## Proposed Synthesis via Nucleophilic Aromatic Substitution

A likely synthetic route involves the selective methylation of 2,6-dichloropyrazine. This can be achieved using a Grignard reagent or an organolithium reagent in the presence of a suitable catalyst.





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## References

- 1. mdpi.com [mdpi.com]
- 2. 2-Chloro-6-methylpyrazine | C<sub>5</sub>H<sub>5</sub>CIN<sub>2</sub> | CID 7170095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
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